Application Notes and Protocols: Synthesis and Conjugation of Anti-CCL2 (Carlumab)-SPDB-DM4

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Compound of Interest

Compound Name: *Anti-CCL2 (Carlumab)-SPDB-DM4*

Cat. No.: *B10800616*

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Abstract

This document provides a detailed protocol for the synthesis and characterization of the antibody-drug conjugate (ADC) **Anti-CCL2 (Carlumab)-SPDB-DM4**. This ADC is composed of Carlumab, a human monoclonal antibody targeting the chemokine ligand 2 (CCL2), conjugated to the potent microtubule-disrupting agent DM4 via a cleavable disulfide linker, N-Succinimidyl 4-(2-pyridyldithio)butyrate (SPDB). The protocols outlined below describe the modification of the antibody, the conjugation reaction, and the subsequent purification and characterization of the resulting ADC.

Introduction

Chemokine (C-C motif) ligand 2 (CCL2), also known as monocyte chemoattractant protein-1 (MCP-1), is a key chemokine involved in the recruitment of monocytes, macrophages, and other immune cells to sites of inflammation.[1][2] Upregulation of the CCL2/CCR2 signaling axis is implicated in the pathogenesis of various diseases, including cancer, where it promotes

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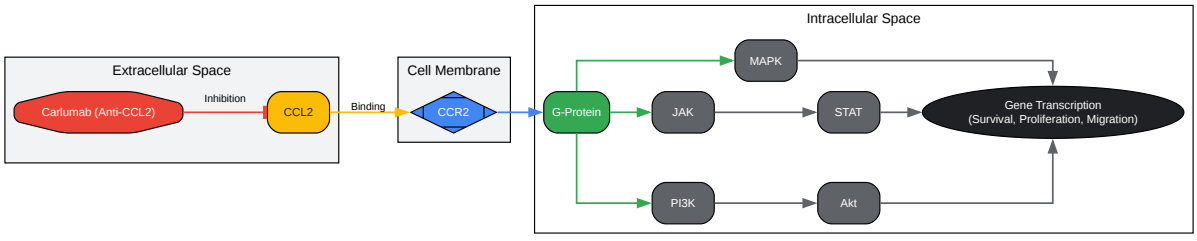
tumor growth, angiogenesis, and metastasis.[3][4] Carlumab is a human IgG1 monoclonal antibody that specifically binds to CCL2, thereby inhibiting its interaction with its primary receptor, CCR2.[1][2]

Antibody-drug conjugates (ADCs) are a class of targeted therapeutics that combine the specificity of a monoclonal antibody with the potent cell-killing activity of a cytotoxic agent. The ADC **Anti-CCL2 (Carlumab)-SPDB-DM4** is designed to selectively deliver the maytansinoid payload, DM4, to CCL2-expressing tumor microenvironments. DM4 is a potent inhibitor of tubulin polymerization, which leads to mitotic arrest and apoptosis of cancer cells.[5] The SPDB linker contains a disulfide bond that is stable in systemic circulation but is cleaved in the reducing intracellular environment of target cells, releasing the active DM4 payload.[6][7]

This application note provides a comprehensive guide for the synthesis, purification, and characterization of **Anti-CCL2 (Carlumab)-SPDB-DM4**.

Signaling Pathway of CCL2

The binding of CCL2 to its receptor, CCR2, a G protein-coupled receptor, triggers a cascade of downstream signaling events. These pathways, including the PI3K/Akt, JAK/STAT, and MAPK pathways, are crucial for cell survival, proliferation, migration, and cytokine production.[8] Carlumab's mechanism of action is to block the initial interaction between CCL2 and CCR2, thereby inhibiting these downstream effects.[1][2]



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Figure 1: CCL2 Signaling Pathway and Inhibition by Carlumab.

Experimental Protocols

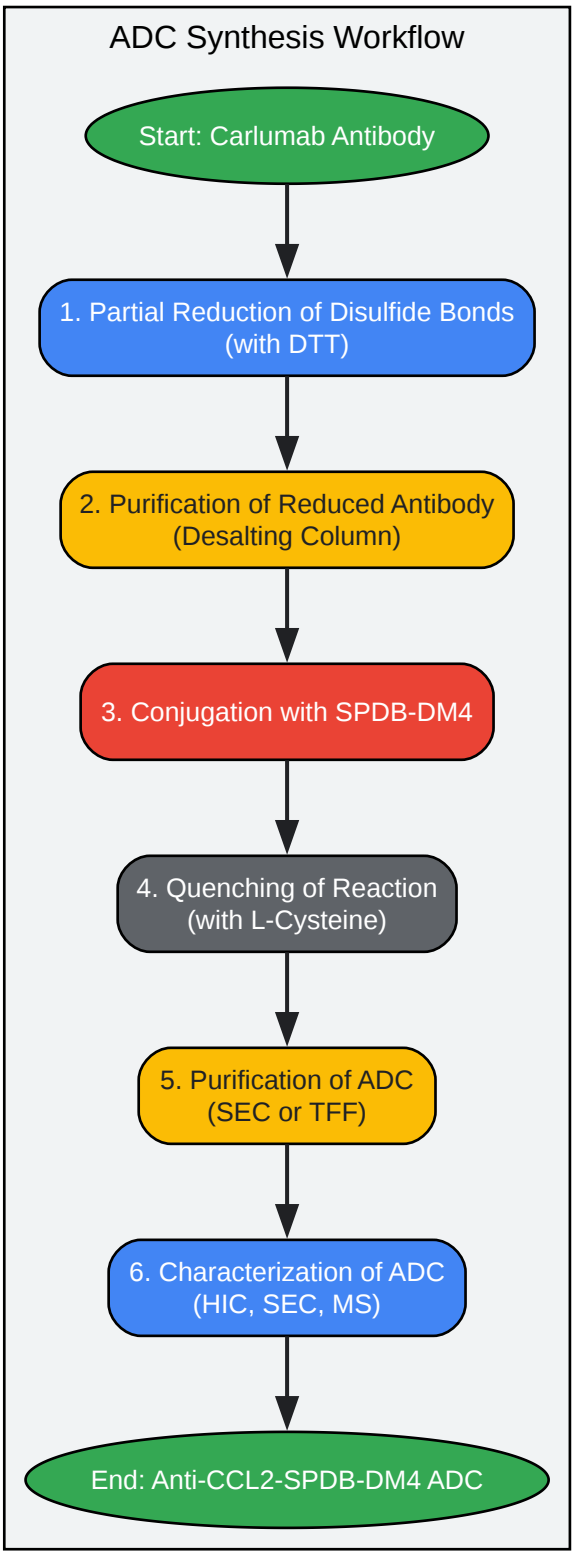
Materials and Reagents

- Anti-CCL2 (Carlumab) antibody
- SPDB-DM4 linker-payload
- Dithiothreitol (DTT)
- L-Cysteine
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- Sodium borate buffer
- Sephadex G-25 desalting columns
- Size exclusion chromatography (SEC) column
- Hydrophobic interaction chromatography (HIC) column
- LC-MS grade water and acetonitrile

Synthesis of **Anti-CCL2 (Carlumab)-SPDB-DM4**

The synthesis of the ADC involves a two-step process: partial reduction of the antibody's interchain disulfide bonds followed by conjugation with the SPDB-DM4 linker-payload.

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